

Environmental Impact of 1,2-Diethoxyethane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diethoxyethane

Cat. No.: B108276

[Get Quote](#)

Disclaimer: Publicly available quantitative experimental data on the environmental impact of **1,2-diethoxyethane** is exceptionally limited. This guide provides a comprehensive overview of the standard methodologies for assessing the environmental fate and toxicity of chemical substances, supplemented by the sparse available data and predictive information for **1,2-diethoxyethane**.

Executive Summary

1,2-Diethoxyethane (CAS 629-14-1), a glycol ether, is a substance for which a full environmental risk profile is not readily available in public literature. Safety data sheets frequently indicate a lack of specific data on aquatic toxicity, biodegradability, and bioaccumulation. However, based on its classification as a substance of very high concern (SVHC) by the European Chemicals Agency (ECHA) due to reproductive toxicity, and general knowledge of related glycol ethers, a thorough environmental assessment is warranted for any significant environmental release.^[1] This technical guide outlines the standard experimental protocols that would be employed to determine its environmental impact and presents the limited available data.

Physicochemical Properties and Environmental Fate

The environmental distribution of **1,2-diethoxyethane** is governed by its physicochemical properties. Its solubility in water and vapor pressure are key determinants of its partitioning between aquatic, terrestrial, and atmospheric compartments.

Table 1: Physicochemical Properties of **1,2-Diethoxyethane**

Property	Value	Source
CAS Number	629-14-1	[2]
Molecular Formula	C ₆ H ₁₄ O ₂	[3]
Molecular Weight	118.17 g/mol	[3]
Water Solubility	Soluble	[2]
Melting Point	-74 °C	[2]
Boiling Point	121.4 °C	[2]
Vapor Pressure	9 mmHg at 20°C	[2]

Biodegradability

There is a lack of specific experimental data on the biodegradability of **1,2-diethoxyethane** from standardized tests.

Table 2: Biodegradability Data for **1,2-Diethoxyethane**

Endpoint	Result	Method	Source
Ready Biodegradability	Data not available	OECD 301 Series	N/A
Inherent Biodegradability	Data not available	OECD 302 Series	N/A

Experimental Protocol: Ready Biodegradability (OECD 301)

The OECD 301 series of tests are stringent screening methods to determine if a chemical is "readily biodegradable." A positive result indicates that the substance is expected to undergo rapid and ultimate biodegradation in the environment.

Objective: To assess the potential for rapid and complete biodegradation of a test substance under aerobic conditions.

Methodology (summary of common principles):

- **Test System:** A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (e.g., from activated sludge, sewage effluent, or surface water).
- **Incubation:** The system is incubated in the dark or diffuse light under aerobic conditions for 28 days.
- **Analysis:** Biodegradation is monitored by measuring parameters such as Dissolved Organic Carbon (DOC) removal, CO₂ evolution, or oxygen consumption.
- **Pass Criteria:** A substance is considered readily biodegradable if it reaches a degradation level of >70% DOC removal or >60% of the theoretical oxygen demand (ThOD) or theoretical carbon dioxide (ThCO₂) production within a 10-day window during the 28-day test period.

Ecotoxicity

Specific quantitative data on the aquatic toxicity of **1,2-diethoxyethane** to fish, daphnia, and algae are not available in the public domain. Safety Data Sheets often state "No further relevant information available" for aquatic toxicity.^[4]

Table 3: Aquatic Toxicity Data for **1,2-Diethoxyethane**

Trophic Level	Species	Endpoint	Value	Method	Source
Fish	Data not available	96-hour LC ₅₀	Data not available	OECD 203	N/A
Invertebrates	Daphnia magna	48-hour EC ₅₀	Data not available	OECD 202	N/A
Algae	Data not available	72-hour EC ₅₀	Data not available	OECD 201	N/A

Experimental Protocol: Fish Acute Toxicity Test (OECD 203)

Objective: To determine the median lethal concentration (LC₅₀) of a substance to fish over a 96-hour exposure period.

Methodology:

- Test Organisms: A recommended fish species (e.g., Zebrafish, Rainbow Trout) is selected.
- Exposure: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system for 96 hours.
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC₅₀, the concentration that is lethal to 50% of the test fish, is calculated.

Experimental Protocol: Daphnia sp. Acute Immobilisation Test (OECD 202)

Objective: To determine the median effective concentration (EC₅₀) of a substance that causes immobilization in Daphnia magna.

Methodology:

- Test Organisms: Young daphnids (less than 24 hours old) are used.

- Exposure: Daphnids are exposed to a series of concentrations of the test substance for 48 hours.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC₅₀, the concentration that immobilizes 50% of the daphnids, is determined.

Experimental Protocol: Alga, Growth Inhibition Test (OECD 201)

Objective: To determine the effect of a substance on the growth of a freshwater algal species.

Methodology:

- Test Organisms: Exponentially growing cultures of a selected green algae species are used.
- Exposure: Algal cultures are exposed to various concentrations of the test substance over a 72-hour period.
- Analysis: The growth of the algae is measured, typically by cell counts or another biomass surrogate.
- Endpoint: The EC₅₀, the concentration that causes a 50% reduction in growth or growth rate, is calculated.

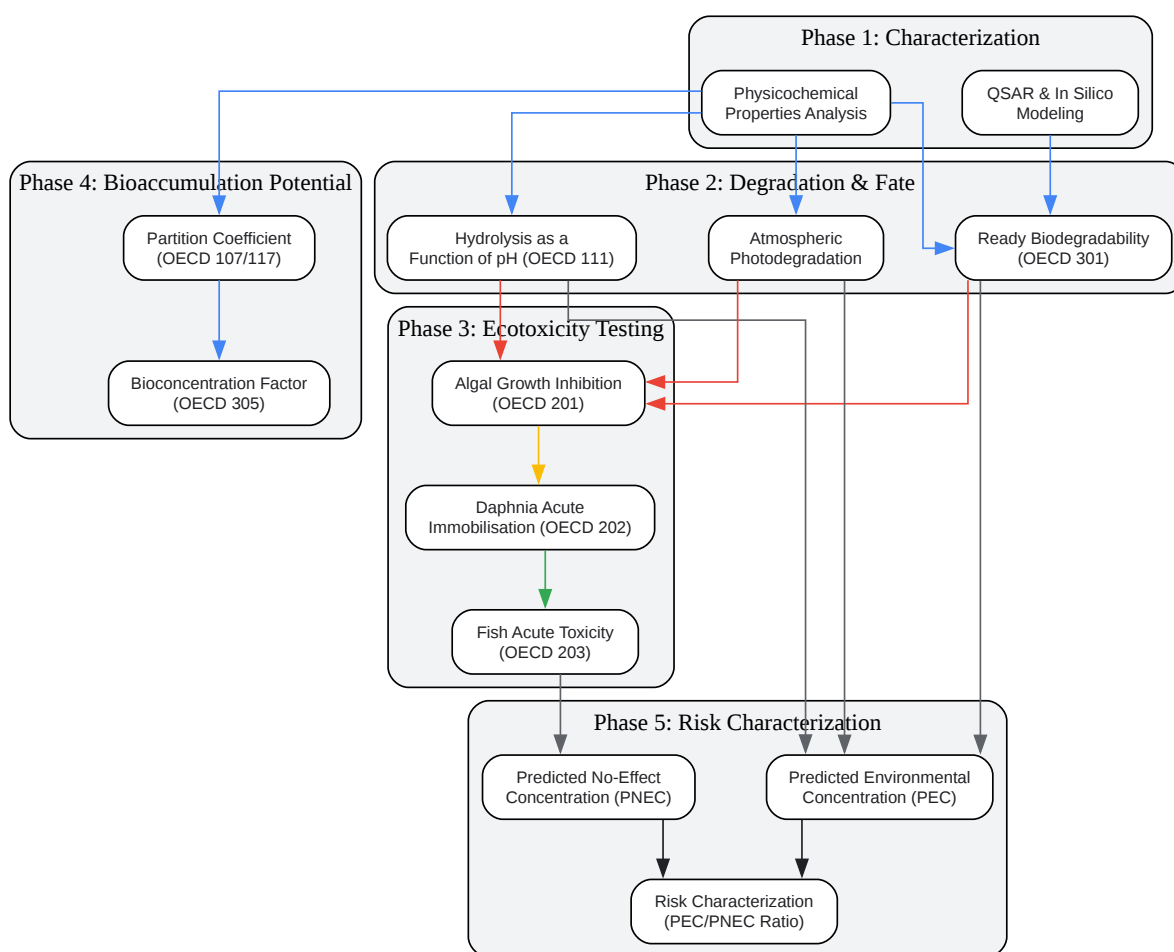
Bioaccumulation and Atmospheric Fate

Bioaccumulation: While experimental data is lacking, an estimated Bioconcentration Factor (BCF) of 3 suggests that the potential for bioaccumulation in aquatic organisms is low.^[5] This low potential is consistent with its water-soluble nature.

Atmospheric Fate: No specific data on the atmospheric fate, such as photodegradation rates or atmospheric lifetime, for **1,2-diethoxyethane** was found. Its vapor pressure suggests that volatilization to the atmosphere is possible.

Visualizations

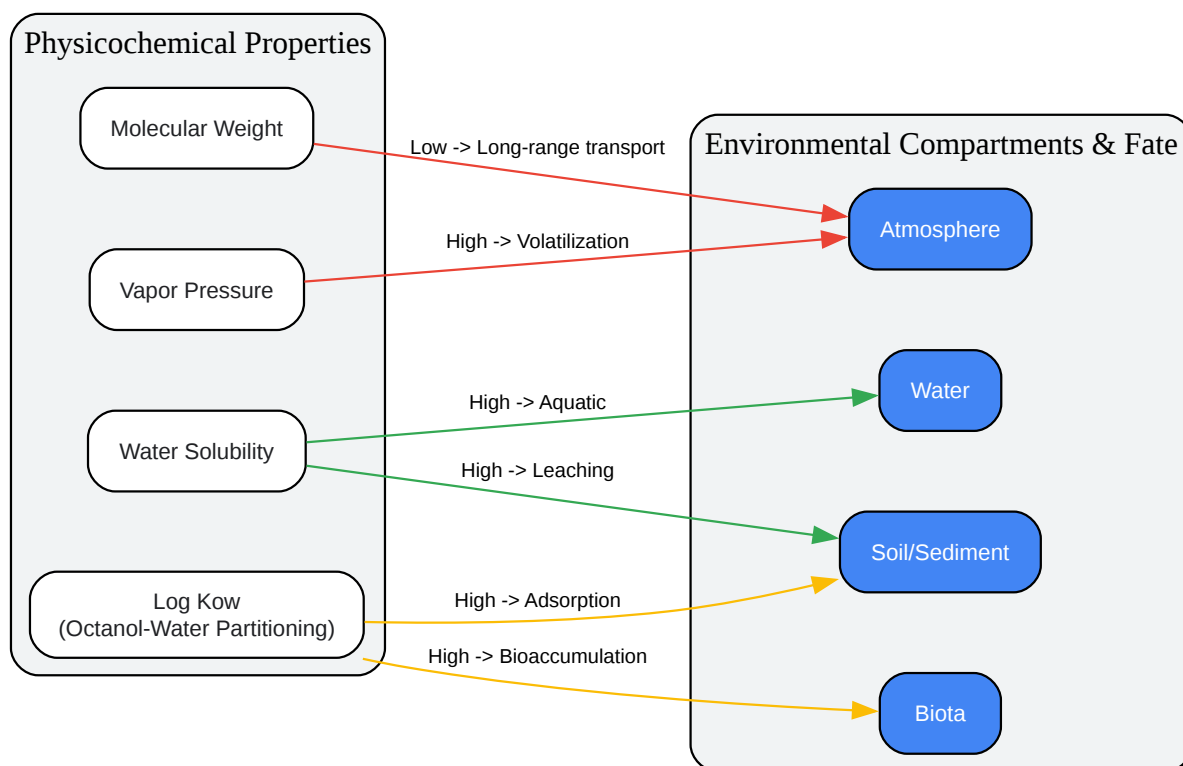
Environmental Risk Assessment Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the environmental risk assessment of a chemical substance.

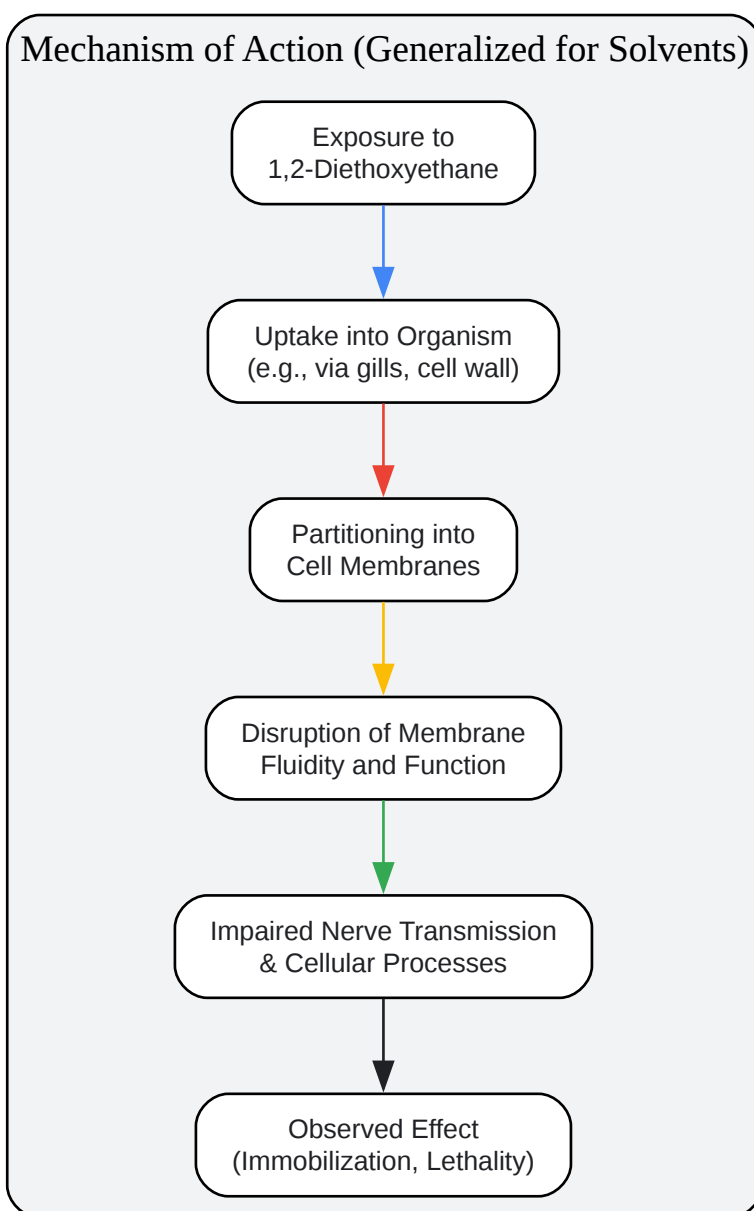
Physicochemical Properties and Environmental Fate Relationships



[Click to download full resolution via product page](#)

Caption: Logical relationships between key physicochemical properties and environmental fate.

Generalized Narcotic Toxicity Pathway



[Click to download full resolution via product page](#)

Caption: A generalized pathway for narcotic toxicity, a common mechanism for industrial solvents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Substance Information - ECHA [echa.europa.eu]
- 2. 1,2-Diethoxyethane(629-14-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. Ethylene glycol diethyl ether | C6H14O2 | CID 12375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cpachem.com [cpachem.com]
- 5. QSAR Model for Aquatic Toxicity Estimates Using Machine Learning [ouci.dntb.gov.ua]
- To cite this document: BenchChem. [Environmental Impact of 1,2-Diethoxyethane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108276#environmental-impact-of-1-2-diethoxyethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com